

Technical Guide: Physical Properties of 2,5-Dibromobenzoyl Chloride (Solid vs. Liquid)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,5-Dibromobenzoyl chloride

CAS No.: 59615-13-3

Cat. No.: B3054324

[Get Quote](#)

Executive Summary

2,5-Dibromobenzoyl chloride is a highly reactive acyl chloride intermediate used in the synthesis of pharmaceuticals, agrochemicals, and functional organic materials (e.g., organic diodes).[1] Unlike its parent compound, 2,5-dibromobenzoic acid, the chloride derivative lacks the ability to form intermolecular hydrogen bonds, resulting in distinct physical properties—most notably a significantly lower melting point and increased solubility in aprotic organic solvents.[1]

This guide provides a technical analysis of its solid and liquid states, emphasizing the thermodynamic shifts that occur during phase transition and the practical implications for handling this corrosive electrophile.[1]

Chemical Identity & Structural Analysis[1][2][3][4]

The substitution of bromine atoms at the 2- and 5-positions of the benzoyl chloride ring introduces significant steric bulk and electron-withdrawing character, influencing both the crystal lattice energy of the solid and the density of the liquid melt.[1]

Property	Data
Chemical Name	2,5-Dibromobenzoyl chloride
CAS Number	59615-13-3
Molecular Formula	C ₇ H ₃ Br ₂ ClO
Molecular Weight	298.36 g/mol
SMILES	ClC(=O)C1=CC(Br)=CC=C1Br
Structural Features	Ortho/Meta-bromo substitution; Acyl chloride functionality

Comparative Physical Properties: Solid vs. Liquid[3]

The transition from solid to liquid for **2,5-Dibromobenzoyl chloride** represents a shift from a lattice stabilized by halogen-halogen interactions to a reactive, dense fluid.[1]

Solid-State Properties

- Appearance: Typically an off-white to pale yellow crystalline solid.[1]
- Crystal Habit: The 2,5-dibromo substitution pattern often leads to lower symmetry in packing compared to para-substituted analogs, potentially resulting in needle-like or prismatic crystals.[1]
- Melting Point (Thermodynamics):
 - Experimental Insight: While the parent acid (2,5-Dibromobenzoic acid) melts at 157°C (CAS 610-71-9), the conversion to the acid chloride removes the carboxylic acid dimer hydrogen bonding network.[1]
 - Estimation: Based on the analog 2,5-Dichlorobenzoyl chloride (MP ~30°C) and the increased molecular weight of bromine, **2,5-Dibromobenzoyl chloride** is expected to be a low-melting solid (est. 40–70°C). It may liquefy upon gentle heating or even storage in warm ambient conditions.[1]

Liquid-State Properties (Melt)

- Density: The liquid phase is exceptionally dense due to the high atomic mass of the two bromine atoms.[1]
 - Estimated Density: > 1.80 g/cm³ (Reference: 1,4-Dibromobenzene has a density of ~1.84 g/cm³).[1]
- Viscosity: The melt exhibits low viscosity compared to the parent acid, facilitating pumping in continuous flow reactors, though care must be taken to prevent solidification in transfer lines. [1]
- Refractive Index: High, due to the polarizability of the bromine atoms and the aromatic system.[1]

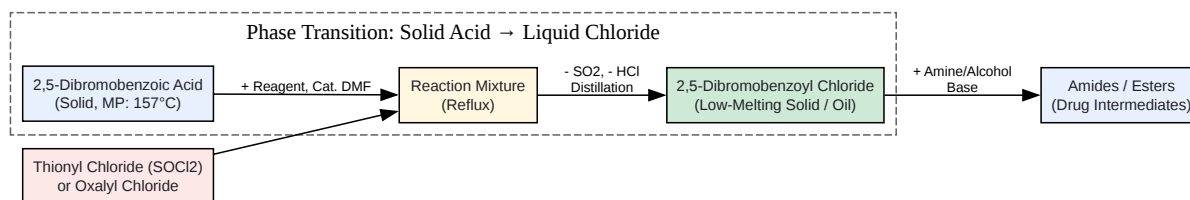
Summary Comparison Table

Property	Solid State (Standard Conditions)	Liquid State (Melt / Solution)
Dominant Interaction	Van der Waals, Halogen bonding	Dipole-dipole, Dispersion forces
Reactivity	Surface-limited; slow hydrolysis	High; rapid hydrolysis with moisture
Handling Hazard	Dust inhalation; skin contact	Splash hazard; vapor generation
Density	High (Crystal packing)	High (>1.8 g/cm ³); sinks in water
Solubility	Low in water (hydrolyzes); Soluble in DCM	Miscible with Toluene, THF, DCM

Synthesis & Reactivity Pathways[1]

The physical state of **2,5-Dibromobenzoyl chloride** dictates the processing method.[1] It is typically synthesized in solution (liquid phase) but isolated as a solid or used directly as a crude oil.[1]

Synthesis Workflow (Graphviz)[1]



[Click to download full resolution via product page](#)

Figure 1: Synthetic pathway transforming the high-melting acid into the low-melting/liquid acid chloride.

Experimental Protocols & Handling

Handling the "Melt"

Because **2,5-Dibromobenzoyl chloride** is a low-melting solid, it can often be handled as a liquid by gently warming the container to 50-60°C.[1]

- Advantage: Liquid transfer allows for precise volumetric dosing using syringes or peristaltic pumps.[1]
- Risk: Heating increases vapor pressure.[1] This compound is a lachrymator and potent irritant.[1][2] All heating must occur within a fume hood.[1]

Hydrolysis Prevention

The liquid state is highly susceptible to hydrolysis by atmospheric moisture, reverting to the solid acid (which can clog reactor lines).[1]

- Protocol: Store under an inert atmosphere (Nitrogen or Argon).
- Solvent Compatibility: If keeping as a liquid solution, use anhydrous Dichloromethane (DCM) or Toluene.[1] Avoid ethers if Lewis acids are present in subsequent steps (potential cleavage).[1]

Safety Data (SDS Highlights)

- GHS Classification: Skin Corr.[1][3][4][5] 1B (Causes severe skin burns and eye damage).[1]
- Signal Word: Danger.
- Precaution: Do not breathe dust/fume/gas/mist/vapors/spray.[1][2] Wear protective gloves/protective clothing/eye protection/face protection.[1][2]

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 13450524, **2,5-Dibromobenzoyl chloride**. Retrieved February 3, 2026, from [\[Link\]](#)
- Pharmaffiliates. **2,5-Dibromobenzoyl Chloride** Product Data. Retrieved February 3, 2026, from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 3,5-Dinitrobenzoyl chloride | C₇H₃ClN₂O₅ | CID 7432 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. assets.thermofisher.cn [\[assets.thermofisher.cn\]](https://assets.thermofisher.cn)
- 3. 2,5-Dichlorobenzyl bromide | C₇H₅BrCl₂ | CID 3495744 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 4. sigmaaldrich.com [\[sigmaaldrich.com\]](https://sigmaaldrich.com)
- 5. 2,5-Dibromobenzoic Acid | 610-71-9 | Tokyo Chemical Industry (India) Pvt. Ltd. [\[tcichemicals.com\]](https://tcichemicals.com)
- To cite this document: BenchChem. [Technical Guide: Physical Properties of 2,5-Dibromobenzoyl Chloride (Solid vs. Liquid)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3054324/docs#technical-guide-physical-properties-of-2-5-dibromobenzoyl-chloride-solid-vs-liquid\]](https://www.benchchem.com/product/b3054324/docs#technical-guide-physical-properties-of-2-5-dibromobenzoyl-chloride-solid-vs-liquid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)